

Physical properties of "Diethenyl ethanedioate": melting point, boiling point, solubility

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethenyl ethanedioate

Cat. No.: B15483222

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Diethyl Ethanedioate

For the Attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of diethyl ethanedioate, also known as diethyl oxalate. The information contained herein is intended to support research, development, and quality control activities.

Core Physical Properties

Diethyl ethanedioate is a colorless, oily liquid with an aromatic odor.^[1] It is a diester of ethanol and oxalic acid.^{[2][3]}

Data Summary

The following table summarizes the key physical properties of diethyl ethanedioate.

Physical Property	Value	Source(s)
Melting Point	-40.6 °C	[4]
-41 °C	[5]	
-38.5 °C	[1]	
Boiling Point	185.7 °C at 760 mmHg	[1] [4]
185 °C	[5]	
130.8 °C at 100 mmHg	[4]	
96.8 °C at 20 mmHg	[4]	
47 °C at 1.0 mmHg	[4]	
Solubility	Sparingly soluble in water, which gradually decomposes it.	[1] [4]
Miscible with alcohol, ether, acetone, and other usual organic solvents.	[1] [2] [3] [4] [5]	
Miscible with ethyl acetate.	[1]	

Experimental Protocols

The following sections detail the standard methodologies for determining the physical properties of diethyl ethanedioate.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range.[\[6\]](#)[\[7\]](#) Impurities tend to lower the melting point and broaden the melting range.[\[6\]](#)[\[7\]](#)[\[8\]](#)

2.1.1. Capillary Method

This is a common and straightforward method for determining the melting point of a solid.[\[9\]](#)

- Principle: A small, powdered sample of the substance is heated in a sealed capillary tube, and the temperature at which the substance melts is observed and recorded.[9]
- Apparatus: Melting point apparatus (e.g., Mel-Temp or DigiMelt), capillary tubes, thermometer.[6][8]
- Procedure:
 - Ensure the sample is dry and in a powdered form.[9]
 - Pack a small amount of the sample into a capillary tube to a height of about 1-2 mm.[7][10]
 - Place the capillary tube in the heating block of the melting point apparatus.[9]
 - Heat the sample rapidly to a temperature about 10-15°C below the expected melting point.
 - Decrease the heating rate to about 1-2°C per minute to allow for thermal equilibrium.[6][8]
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[10]
 - Record the temperature at which the entire sample has melted (the end of the melting range).[10]

2.1.2. Differential Scanning Calorimetry (DSC)

DSC is a thermal analysis technique that measures the difference in the amount of heat required to increase the temperature of a sample and a reference.

- Principle: As the sample melts, it absorbs heat, resulting in an endothermic peak on the DSC thermogram. The onset of this peak is taken as the melting point.
- Procedure:
 - A small, weighed amount of the sample is placed in a sealed pan.
 - The sample and a reference pan are heated at a controlled rate.

- The heat flow to the sample is monitored, and the melting point is determined from the resulting thermogram.[9]

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[11] It is a key indicator of a substance's purity.

2.2.1. Distillation Method

This method is suitable when a sufficient quantity of the liquid is available (at least 5 mL).[11]

- Principle: The liquid is heated to its boiling point in a distillation apparatus. The temperature of the vapor that is in equilibrium with the boiling liquid is measured. This temperature remains constant during the distillation of a pure substance.[12]
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
 - Place the liquid sample in the distillation flask along with boiling chips to ensure smooth boiling.
 - Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
 - Heat the flask gently.
 - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected. This temperature is the boiling point.[12]

2.2.2. Micro Boiling Point (Thiele Tube) Method

This method is ideal for small sample volumes.

- Principle: A small amount of the liquid is heated in a test tube along with an inverted capillary tube. As the liquid heats, the air trapped in the capillary tube expands and escapes. When the heating is stopped, the liquid will be drawn into the capillary tube at the boiling point.[13]

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube, heat source.
- Procedure:
 - Attach a small test tube containing a few drops of the liquid sample to a thermometer.
 - Place a capillary tube, sealed at one end, into the test tube with the open end down.[\[14\]](#)
 - Place this assembly in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
 - Heat the side arm of the Thiele tube gently.[\[13\]](#)
 - A stream of bubbles will emerge from the capillary tube.
 - Stop heating and allow the apparatus to cool slowly.
 - The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[\[13\]](#)

Solubility Determination

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution. The solubility of a substance depends on the physical and chemical properties of both the solute and the solvent. The principle of "like dissolves like" is a useful guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.[\[15\]](#)

2.3.1. Qualitative Solubility Test

This test provides a general indication of a compound's solubility in various solvents.

- Principle: A small amount of the solute is mixed with a given solvent, and the mixture is observed for the formation of a single phase.
- Procedure:
 - Place approximately 25 mg of the solid sample or 0.05 mL of the liquid sample into a small test tube.[\[16\]](#)

- Add 0.75 mL of the solvent in small portions, shaking vigorously after each addition.[16]
- Observe whether the sample dissolves completely.
- Record the compound as soluble, partially soluble, or insoluble.
- For water-soluble compounds, the pH of the solution can be tested with litmus paper to indicate acidic or basic functional groups.[17][18]

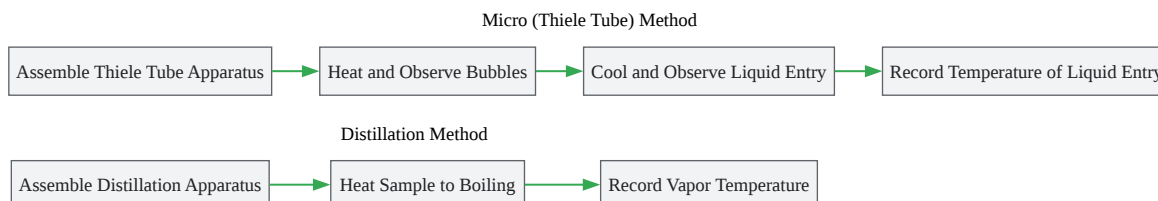
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental procedures described above.



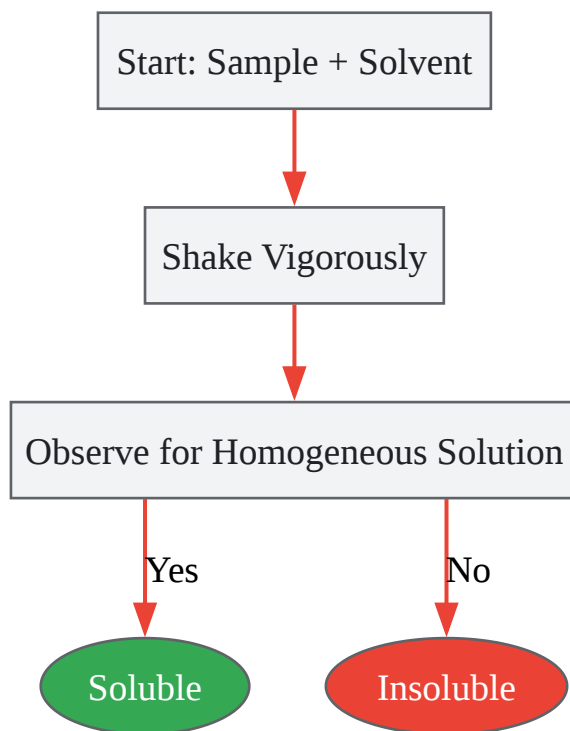
[Click to download full resolution via product page](#)

Caption: Workflow for Melting Point Determination using the Capillary Method.



[Click to download full resolution via product page](#)

Caption: Workflows for Boiling Point Determination.



[Click to download full resolution via product page](#)

Caption: Workflow for Qualitative Solubility Determination.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Diethyl Oxalate | C₆H₁₀O₄ | CID 7268 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. DIETHYL OXALATE - Ataman Kimya [atamanchemicals.com]
- 3. atamankimya.com [atamankimya.com]
- 4. Diethyl Oxalate [drugfuture.com]
- 5. 95-92-1 CAS MSDS (Diethyl oxalate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 6. chem.ucalgary.ca [chem.ucalgary.ca]
- 7. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 8. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 9. westlab.com [westlab.com]
- 10. chem.libretexts.org [chem.libretexts.org]
- 11. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 12. vernier.com [vernier.com]
- 13. uomus.edu.iq [uomus.edu.iq]
- 14. byjus.com [byjus.com]
- 15. chem.ws [chem.ws]
- 16. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 17. chem.ucalgary.ca [chem.ucalgary.ca]
- 18. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Physical properties of "Diethenyl ethanedioate": melting point, boiling point, solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15483222#physical-properties-of-diethenyl-ethanedioate-melting-point-boiling-point-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com